

# PF-6274484: Core Product Information

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** PF-6274484

Cat. No.: S539291

Get Quote

**PF-6274484** is a potent, high-affinity, and **irreversible covalent inhibitor** of the Epidermal Growth Factor Receptor (EGFR) kinase. It is sold for research purposes only [1].

The table below summarizes its key biological activity data:

Property	Description
Primary Mechanism	Irreversible covalent EGFR kinase inhibitor [2]
Ki (Affinity)	0.14 nM (EGFR-L858R/T790M mutant); 0.18 nM (EGFR wild-type) [3] [4]
Cellular IC <sub>50</sub>	5.8 nM (WT EGFR in A549 cells); 6.6 nM (EGFR-L858R/T790M in H1975 cells) [1] [3] [5]
Purity	≥98% (HPLC) [1] [2]
Recommended Storage	Store at -20°C [1] [3]

## Experimental Protocols & Best Practices

While a specific protocol for metabolite analysis is not available, the following established methodologies are crucial for working with covalent inhibitors like **PF-6274484**.

## Confirm Covalent Modification via Intact Protein Mass Spectrometry

This protocol confirms the formation of a covalent bond between the inhibitor and its target protein [6].

- **Step 1: Reaction.** Incubate the purified recombinant EGFR protein with **PF-6274484**.
- **Step 2: Analysis.** Directly analyze the intact protein mass of the reaction mixture using LC-MS (Liquid Chromatography-Mass Spectrometry).
- **Step 3: Interpretation.** A successful reaction is confirmed by a mass shift in the protein corresponding to the mass of **PF-6274484** minus any leaving group. This indicates a 1:1 covalent protein-inhibitor adduct [6].

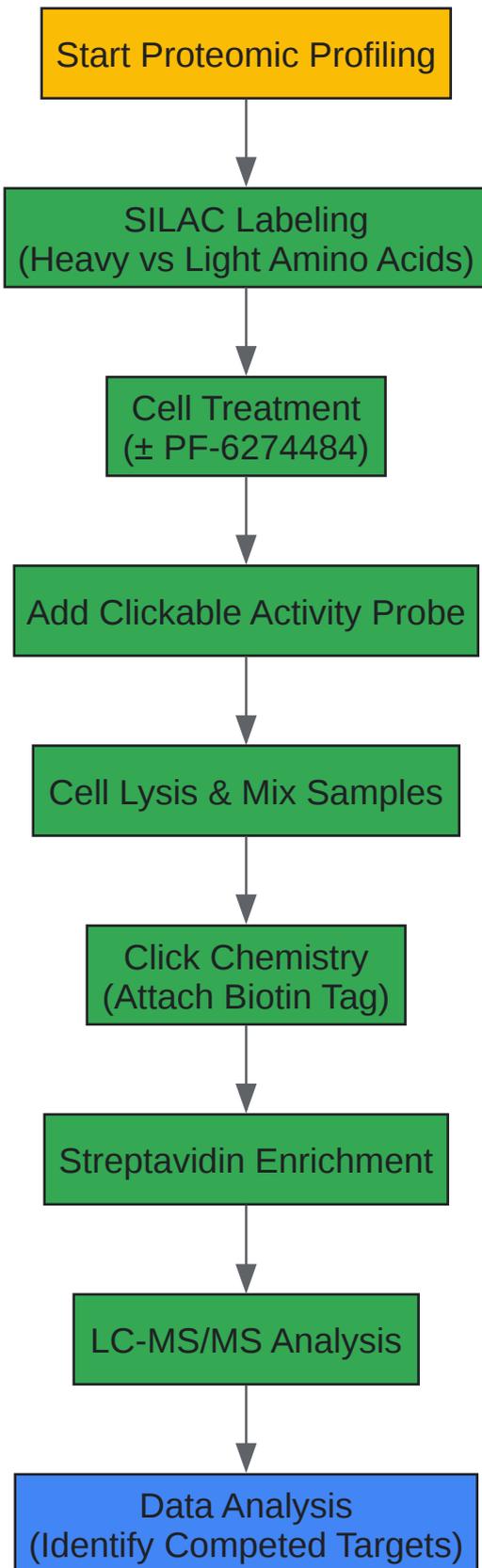
## Identify the Site of Modification via Peptide-Level Analysis (Bottom-Up Proteomics)

This method pinpoints the exact cysteine residue modified by **PF-6274484** [6].

- **Step 1: Reaction & Denaturation.** Incubate the protein with **PF-6274484**, then denature it.
- **Step 2: Reduction and Alkylation.** Treat the protein with Dithiothreitol (DTT) to reduce disulfide bonds, followed by iodoacetamide to block all free, unmodified cysteine residues.
- **Step 3: Digestion.** Digest the protein into peptides using a protease like trypsin.
- **Step 4: LC-MS/MS Analysis.** Analyze the resulting peptides. Software is used to match the MS/MS fragmentation spectra to peptide sequences and identify the specific cysteine residue carrying the **PF-6274484** modification [6].

## Evaluate Proteome-Wide Selectivity via Competitive ABPP-SILAC

This advanced chemoproteomic workflow helps identify both on-target and off-target interactions of **PF-6274484** across the entire cellular proteome, which is critical for interpreting experimental results and potential interference [7]. The workflow for this method can be visualized as follows:



[Click to download full resolution via product page](#)

## Troubleshooting Guide & FAQs

### Q1: My experiment shows unexpected cellular toxicity. Could this be due to off-target effects?

A: Yes. Covalent inhibitors like **PF-6274484** can have off-target effects.

- **Cause:** The compound's electrophilic "warhead" may react with other functionally important cysteines in the proteome beyond the intended target in EGFR [7].
- **Investigation:** It is recommended to define the compound's "**window of selectivity**". The proteome-wide competitive ABPP-SILAC protocol described above is the gold-standard method for identifying these off-targets. Research indicates that when used within a selective concentration range, **PF-6274484** primarily engages EGFR, but higher concentrations can lead to widespread off-target reactivity and kinase-independent cell death [7].
- **Solution:** Ensure you are using the lowest effective concentration. Refer to the IC<sub>50</sub> and K<sub>i</sub> values in the product information table as a starting point for dose optimization.

### Q2: How should I prepare and store stock solutions of **PF-6274484** to ensure stability?

A: Proper handling is critical for covalent inhibitors.

- **Solubility:** **PF-6274484** is soluble in DMSO. A typical stock concentration is 10-65 mg/mL (26.8 - 174.4 mM) [3] [4].
- **Storage:** Aliquot the stock solution and store it at **-80°C** for long-term stability (up to 6 months). Avoid repeated freeze-thaw cycles. Storing at -20°C is acceptable for shorter periods (e.g., 1 month) [3].
- **Handling:** Always use fresh or properly stored aliquots for experiments.

### Q3: The biological activity of **PF-6274484** seems inconsistent. How can I confirm it is working as intended?

A: To validate the inhibitor's activity, you can:

- **Confirm Target Engagement:** Use the intact protein MS protocol to verify covalent binding to recombinant EGFR.

- **Check Cellular Potency:** Perform a cellular assay to measure inhibition of EGFR autophosphorylation in A549 or H1975 cells, using the provided IC<sub>50</sub> values as a benchmark [3] [5].

## Key Considerations for Your Research

- **Metabolite Investigation:** Since direct information on **PF-6274484** metabolites is unavailable, the recommended approach is to use the **chemoproteomic methods (ABPP)** outlined above. These techniques can help identify proteins that might be modified by reactive metabolites, leading to experimental interference [6] [7].
- **Positive Control:** Always include a known EGFR inhibitor (like Afatinib) as a positive control in your experiments to benchmark the performance of **PF-6274484**.
- **Orthogonal Validation:** Use mutagenesis studies to validate key findings. For instance, mutating the specific cysteine residue in EGFR's ATP-binding pocket should abolish **PF-6274484**'s inhibitory effect, confirming its mechanism of action [6].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. [tocris.com/products/ pf - 6274484 \\_5939](https://www.tocris.com/products/pf-6274484_5939) [tocris.com]
2. - PF = 98 HPLC 1035638-91-5 6274484 [sigmaaldrich.com]
3. PF-6274484 | EGFR Inhibitor [medchemexpress.com]
4. - PF | EGFR | TargetMol 6274484 [targetmol.com]
5. Compound PF-6274484 [chemdiv.com]
6. Chemoproteomic methods for covalent drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
7. A roadmap to evaluate the proteome-wide selectivity of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [PF-6274484: Core Product Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-metabolite->

interference]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)